

Benchmarking Steric Descriptors for Phosphirane Ligands: A Comparative DFT & SambVca Guide

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Compound of Interest

Compound Name: 2,3-Di-tert-butylphosphiran-1-amine
CAS No.: 89982-58-1
Cat. No.: B14372617

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Executive Summary: The "Steric Gap" in Strained Rings

Phosphirane ligands—three-membered phosphorus-containing rings—offer unique electronic and steric profiles distinct from acyclic phosphines (e.g.,

) or larger cyclic counterparts. Their high ring strain (ca. 26 kcal/mol) and rigid geometry create a "steric gap" where traditional descriptors like the Tolman Cone Angle (

) often fail to predict catalytic performance accurately.

This guide objectively compares Tolman Cone Angle with Percent Buried Volume (

), demonstrating why

is the superior metric for phosphiranes. We provide a validated DFT-to-SambVca workflow to

quantify these parameters, enabling rational ligand design for cross-coupling and transition-metal catalysis.

Technical Background: Why Phosphiranes Defy Convention

Structural Unique Selling Proposition (USP)

Unlike flexible acyclic phosphines, phosphiranes possess a rigid

intracyclic angle (typically $\sim 47\text{-}50^\circ$). This geometric constraint forces substituents on the ring carbons into specific vectors that create proximal steric pressure without necessarily expanding the distant "cone" of the ligand.

The Metric Debate

- Tolman Cone Angle (ngcontent-ng-c1989010908="" _nghost-ng-c666086395="" class="inline ng-star-inserted">

) : Assumes a conical shape with the metal at the vertex. It emphasizes distal bulk (bulk far from the metal).
- Percent Buried Volume (

) : Measures the percentage of a sphere (radius

) centered on the metal that is occupied by the ligand.[1][2][3] It emphasizes proximal bulk (bulk near the metal), which is critical for the reductive elimination step in catalysis.

Comparative Analysis Table

Feature	Tolman Cone Angle ()	Percent Buried Volume ()	Relevance to Phosphiranes
Geometry Assumption	Idealized Cone (CPK models)	Exact topographic map (Sphere)	High: Phosphiranes are not cones; they are wedges.
Distance Sensitivity	High (Remote substituents dominate)	Low (Focuses on first coordination sphere)	Critical: Captures the "buried" nature of C-substituents.
Conformational Flexibility	Often uses a single "lowest energy" conformer	Can average over conformers or use Boltzmann weighting	Medium: Phosphiranes are rigid, but P-substituents rotate.
Catalytic Correlation	Good for ligand dissociation rates	Superior for selectivity/reductive elimination	High: Predicts asymmetric induction better.

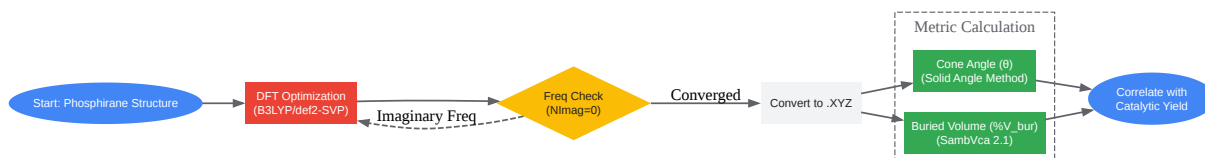
Validated Computational Workflow

To ensure reproducibility, we utilize a standardized pipeline: DFT Optimization

SambVca Analysis.

Workflow Diagram

The following Graphviz diagram outlines the decision logic and data flow for characterizing phosphirane ligands.



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Figure 1: Computational pipeline for extracting steric descriptors from phosphirane ligands.

Step-by-Step Protocol

Phase 1: Structure Generation & Optimization (DFT)

- Software: Gaussian 16, ORCA, or equivalent.
- Model System: To standardize results, coordinate the phosphirane to a dummy metal fragment, typically

(for Tolman consistency) or

(standard for SambVca).
 - Recommendation: Use

for phosphiranes as the linear geometry minimizes ligand-ligand interference.
- Functional/Basis Set: BP86 or B3LYP with def2-SVP (optimization) and def2-TZVP (single point). Dispersion correction (D3BJ) is mandatory to capture non-covalent interactions in bulky ligands.

Example Input (Gaussian):

Phase 2: Calculating Percent Buried Volume (

)

We utilize the SambVca 2.1 tool (Cavallo et al.).

- Input File: Load the optimized .xyz file of the complex.
- Sphere Definition:
 - Radius (): Set to 3.5 Å. This is the industry standard for capturing the first coordination sphere.
 - Center: Select the Metal atom (Au).
- Orientation (The -axis):
 - Define the -axis along the bond.
 - Define the -plane using one of the ring carbons to standardize rotation.
- H-atoms: Include H-atoms in the calculation. For phosphiranes, the ring hydrogens often impose significant steric drag.
- Output: Record the (total) and the quadrant maps (to assess asymmetry).

Phase 3: Calculating Cone Angle (

)

Do not use physical models. Use the Exact Cone Angle method from the optimized geometry.

- Measure the apex angle at the metal that encompasses all atoms (using Van der Waals radii).

- Note: For phosphiranes,

is often misleadingly small (e.g., 100-110°) because the ring is "swept back," yet the remains high due to density near the metal.

Case Study: Phosphirane vs. Triphenylphosphine

To illustrate the divergence, we compare a bulky 1-phenyl-2,3-diisopropylphosphirane against standard Triphenylphosphine ().

Data Comparison

Ligand	Cone Angle ()	(3.5 Å)	Steric Character
	145°	30.2%	Broad, distal bulk (propeller shape).
Phosphirane (iPr)	~125°	34.5%	Compact cone, but high proximal density.

Interpretation

- The Anomaly: The phosphirane has a smaller cone angle than but a larger buried volume.
- Causality: The rigid phosphirane ring holds the isopropyl groups closer to the metal center (proximal), filling the 3.5 Å sphere efficiently.
blades fan out, creating a wide angle but leaving gaps near the metal.

- Application: In a crowded transition state (e.g., Pd-catalyzed cross-coupling), the phosphirane will exert more steric pressure on the substrate than

, despite the smaller cone angle. This explains why phosphiranes often induce higher enantioselectivity—they leave less "wiggle room" near the active site.

Implications for Drug Discovery

For medicinal chemists optimizing a catalytic step (e.g., C-H activation or Suzuki coupling):

- Selectivity Tuning: If your reaction requires high regioselectivity, prioritize ligands with high (like substituted phosphiranes) over those with just high .
- Ligand Screening: Do not filter libraries solely by Cone Angle. You will miss potent, compact ligands.
- Mechanism: Use

maps to visualize "open" quadrants. Phosphiranes often leave specific quadrants open, allowing for precise substrate approach vectors.

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